

Application Note: Preparation of NLRP3-IN-8 Stock Solution

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Compound of Interest

Compound Name: *Nlrp3-IN-8*

Cat. No.: *B12406888*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The NLRP3 inflammasome is a critical component of the innate immune system, playing a key role in the response to both pathogenic microbes and endogenous danger signals.

Dysregulation of the NLRP3 inflammasome is implicated in a wide range of inflammatory diseases. **NLRP3-IN-8** is an orally active and direct inhibitor of the NLRP3 inflammasome. It functions by blocking the crucial interactions between NLRP3, NEK7 (NIMA-related kinase 7), and the adaptor protein ASC (apoptosis-associated speck-like protein containing a CARD), thereby preventing inflammasome assembly and subsequent inflammatory signaling.^[1] Proper preparation of a stock solution is the first critical step for accurate and reproducible in vitro and in vivo studies. This document provides a detailed protocol for the preparation, storage, and handling of an **NLRP3-IN-8** stock solution.

Chemical and Physical Properties

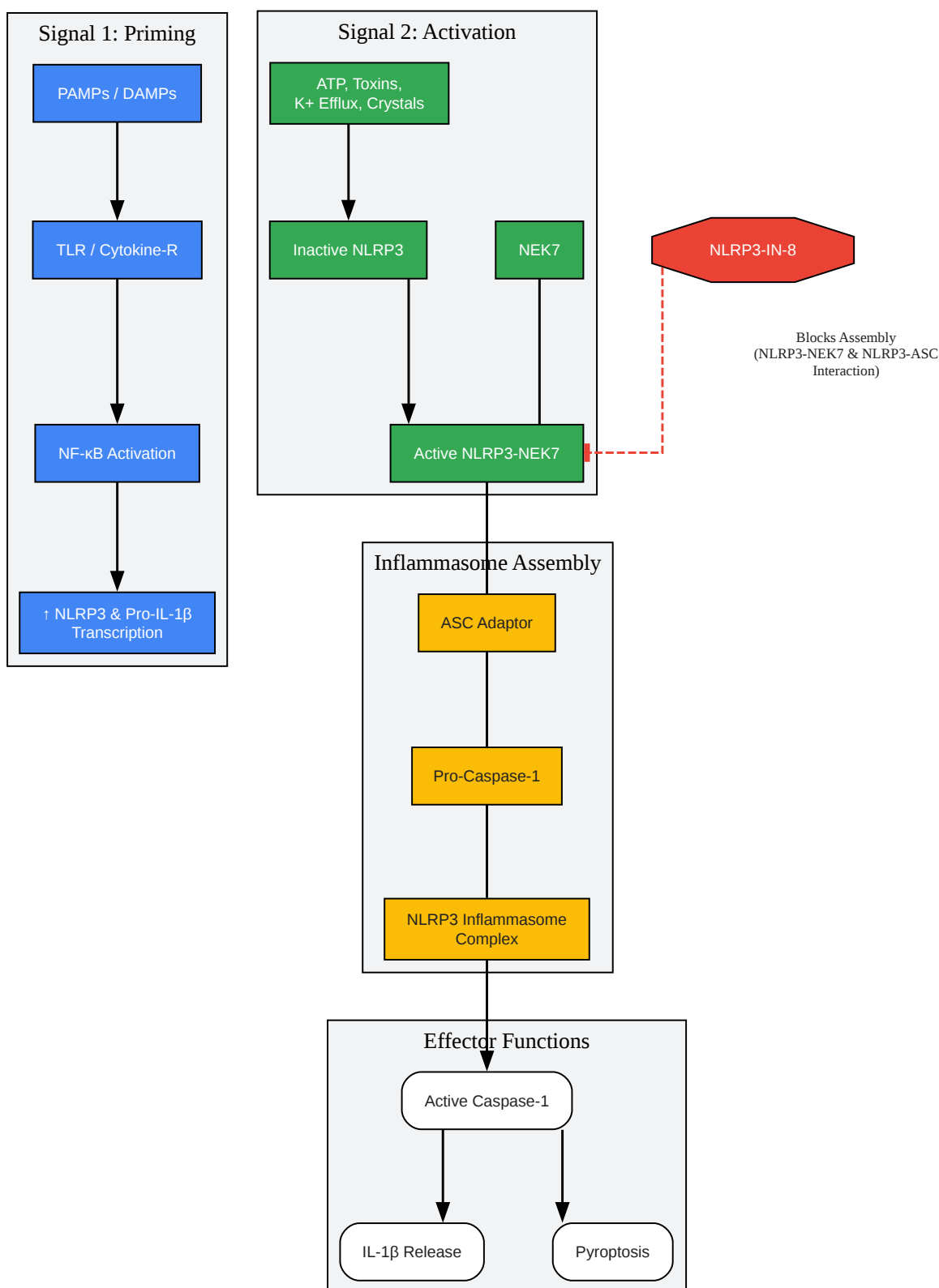
Quantitative data for **NLRP3-IN-8** are summarized in the table below for easy reference. This information is essential for calculating the required mass for stock solution preparation and for understanding the compound's basic characteristics.

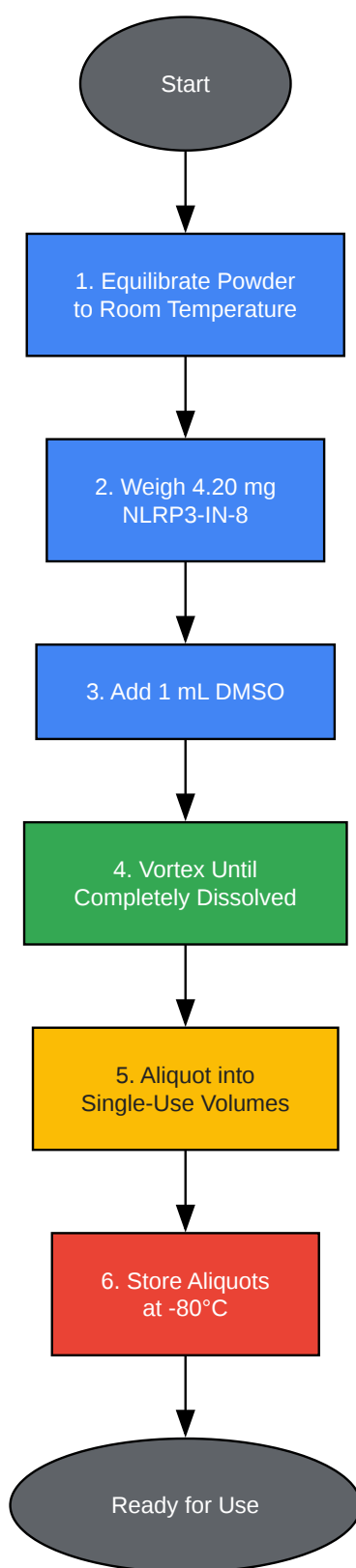
Parameter	Value	Reference
Molecular Formula	C ₂₃ H ₂₀ N ₂ O ₆	[2]
Molecular Weight	420.41 g/mol	[1][2]
CAS Number	2768650-56-0	[1][2]
IC ₅₀ (against IL-1β)	1.23 μM	[1][2]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	Inferred from common lab practice[3][4][5]
Storage (Powder)	-20°C for up to 3 years	[6]
Storage (Stock Solution)	-80°C for up to 1 year	[6]

Mechanism of Action: NLRP3 Inflammasome Pathway

The activation of the NLRP3 inflammasome is a two-step process. The first "priming" signal, often initiated by microbial components like LPS, leads to the upregulation of NLRP3 and pro-IL-1β via the NF-κB pathway. The second "activation" signal, triggered by a diverse array of stimuli such as ATP, crystalline substances, or potassium efflux, induces a conformational change in NLRP3. This allows it to recruit NEK7 and oligomerize, forming a scaffold for the adaptor protein ASC. ASC then recruits pro-caspase-1, leading to its auto-activation. Active caspase-1 cleaves pro-inflammatory cytokines IL-1β and IL-18 into their mature forms and cleaves Gasdermin D (GSDMD) to induce pyroptosis, an inflammatory form of cell death.[7][8]

NLRP3-IN-8 exerts its inhibitory effect by directly interfering with the assembly of the inflammasome complex, specifically by blocking the NLRP3-NEK7 and NLRP3-ASC interactions.[1]





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